

# Personal protective equipment for handling GR 113808

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## Compound of Interest

Compound Name: GR 113808

Cat. No.: B1672113

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## Essential Safety and Handling Guide for GR 113808

Absence of a specific Safety Data Sheet (SDS) for **GR 113808** necessitates a highly cautious approach to its handling, treating it as a potentially hazardous substance. This guide provides essential safety protocols and logistical information based on available data and established best practices for laboratory chemical safety. It is intended for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

A summary of the known properties of **GR 113808** is presented below. This information is critical for safe handling and experimental planning.

Property	Data
Chemical Name	1-methyl-1H-indole-3-carboxylic acid, [1-[2-[(methylsulfonyl)amino]ethyl]-4-piperidiny]]methyl ester
CAS Number	144625-51-4
Molecular Formula	C <sub>19</sub> H <sub>27</sub> N <sub>3</sub> O <sub>4</sub> S
Molecular Weight	393.5 g/mol
Physical Form	Solid
Storage (Solid)	Room Temperature
Storage (Solution)	-20°C to -80°C <sup>[1]</sup>

## Personal Protective Equipment (PPE)

Due to the lack of specific toxicological data, a comprehensive PPE strategy is mandatory to minimize any potential exposure.

PPE Category	Specifications
Eye and Face Protection	Chemical safety goggles or a full-face shield must be worn at all times when handling the compound.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be inspected for integrity before each use and changed immediately if contaminated.
Body Protection	A properly fastened laboratory coat is necessary to protect skin and clothing.
Respiratory Protection	All handling of the solid compound that may generate dust must be performed in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator appropriate for chemical dusts and vapors should be used.

## Operational and Disposal Plans

A clear, step-by-step plan for the lifecycle of **GR 113808** in the laboratory is essential for safety and regulatory compliance.

## Handling and Storage Protocol

- Receiving: Upon receipt, inspect the container for any signs of damage. Verify that the label matches the product ordered.
- Weighing and Aliquoting:
  - Perform all weighing and handling of the solid form of **GR 113808** within a chemical fume hood to prevent inhalation of dust particles.
  - Use appropriate, clean tools (e.g., spatulas) to handle the compound.
  - Prepare stock solutions in a fume hood.

- Storage:
  - Store the solid compound at room temperature in a well-ventilated, dry area.
  - Store stock solutions at -20°C to -80°C to ensure stability.<sup>[1]</sup>
  - All containers must be clearly labeled with the compound name, concentration, solvent, and date of preparation.

## Spill Management

- Minor Spills: For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal. Clean the area with an appropriate solvent.
- Major Spills: For larger spills, evacuate the area and follow institutional emergency procedures for hazardous material spills.

## Disposal Plan

All materials contaminated with **GR 113808** are to be considered hazardous waste.

- Waste Collection: Collect all waste, including unused compound, contaminated consumables (e.g., pipette tips, tubes), and personal protective equipment, in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal Route: Dispose of the hazardous waste through your institution's environmental health and safety office, in accordance with all local, state, and federal regulations. Do not pour down the drain or dispose of in regular trash.

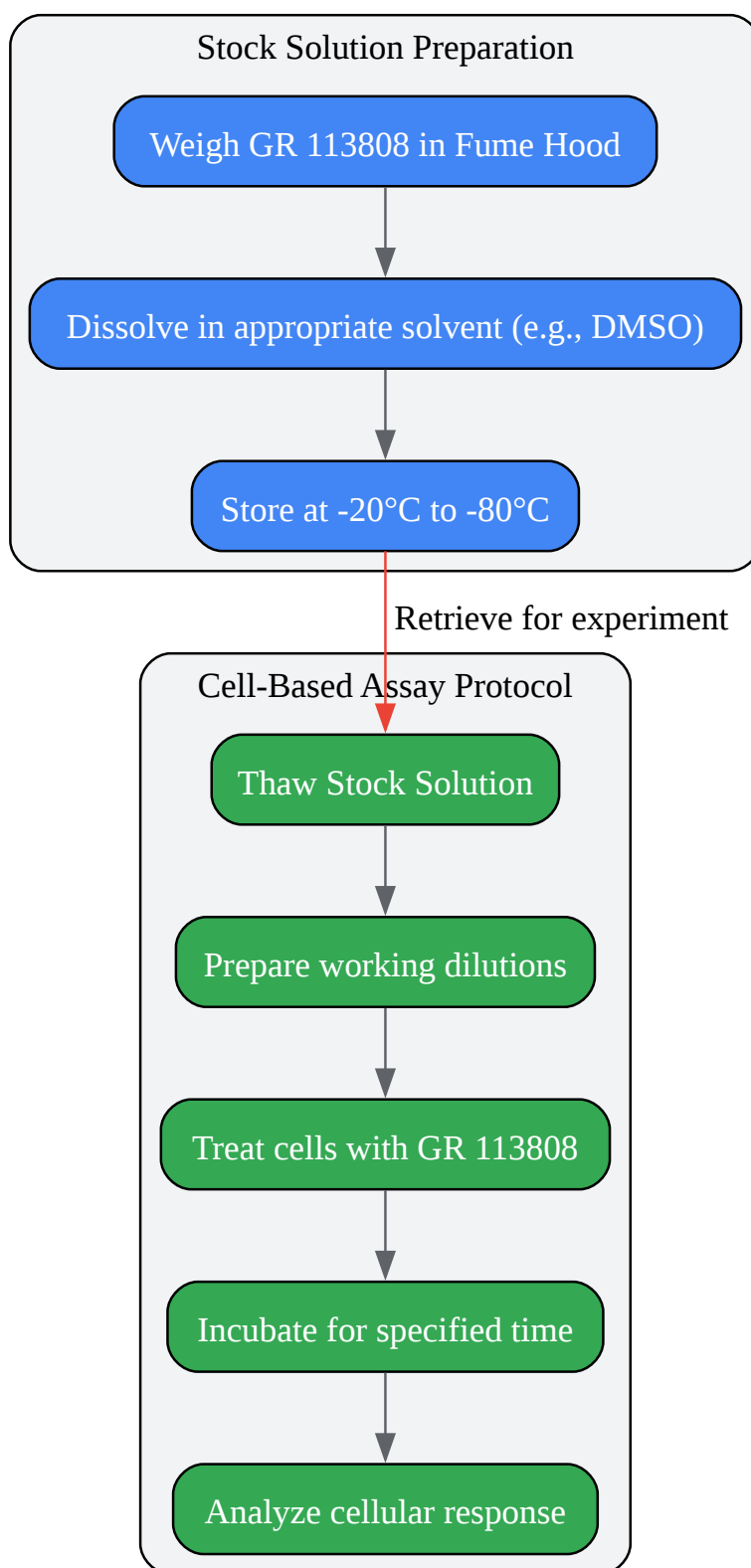
## First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
Inhalation	Move the affected individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.
Skin Contact	Remove all contaminated clothing. Wash the affected skin area thoroughly with soap and copious amounts of water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with a gentle but steady stream of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Experimental Workflow Visualization

The following diagram illustrates a general workflow for preparing a stock solution of **GR 113808** and its subsequent use in a typical cell-based assay.



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Caption: A generalized workflow for the preparation and experimental use of **GR 113808**.

By adhering to these safety guidelines, researchers can minimize risks and ensure the safe and effective use of **GR 113808** in the laboratory. Always consult your institution's specific safety protocols and procedures.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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